

Personal protective equipment for handling MBL-IN-3

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Compound of Interest

Compound Name: MBL-IN-3

Cat. No.: B12372763

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Essential Safety and Handling Guide for MBL-IN-3

Disclaimer: This document provides essential safety and logistical guidance for handling **MBL-IN-3** based on general best practices for novel research chemicals. As of November 20, 2025, a specific Safety Data Sheet (SDS) for **MBL-IN-3** is not publicly available. Therefore, this compound must be treated as potentially hazardous. All personnel must conduct a thorough, site-specific risk assessment before handling this material and consult with their institution's Environmental Health and Safety (EHS) department.

Compound Information

MBL-IN-3, also known as compound 35, is a potent inhibitor of metallo- β -lactamases (MBLs), specifically targeting VIM-1 and NDM-1 with IC₅₀ values of 0.6 μ M and 1.0 μ M, respectively.^[1] As a novel enzyme inhibitor, its full toxicological properties are unknown. A precautionary approach to handling is mandatory.

Personal Protective Equipment (PPE)

The minimum required PPE for handling **MBL-IN-3** is outlined below. This should be adapted based on the specific procedures and the outcome of a formal risk assessment.

PPE Category	Minimum Requirement	Rationale and Best Practices
Body Protection	Flame-retardant laboratory coat	Worn at all times to protect against splashes and spills. Must be fully buttoned. [2] [3]
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standards	Protects eyes from splashes. A face shield must be worn over goggles when there is a significant risk of splashes or when handling larger quantities. [2]
Hand Protection	Double-gloving with chemically resistant nitrile gloves	Provides protection against incidental contact. Gloves should be inspected before use and changed frequently, especially if contamination is suspected. For chemicals of unknown toxicity, using a more resistant glove (e.g., Silver Shield) as the inner layer is recommended. [1] [4]
Respiratory Protection	Not generally required for handling small quantities in a certified chemical fume hood	A risk assessment may determine that a respirator is necessary for certain procedures, such as weighing out powders or generating aerosols. [2]
Foot Protection	Closed-toe shoes	Protects feet from spills and falling objects. [3]

Handling and Storage Procedures

Engineering Controls:

- All work with **MBL-IN-3**, especially the handling of the solid compound and the preparation of stock solutions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- A safety shower and eyewash station must be readily accessible in the work area.[\[5\]](#)

Storage:

- Store **MBL-IN-3** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[6\]](#)
- Follow the supplier's recommendations for storage temperature, which is typically -20°C for long-term stability.[\[7\]](#)

Weighing the Compound:

- Perform a dry run of the procedure to ensure all necessary equipment is within reach inside the fume hood.
- Before opening the vial, centrifuge it to collect the powder at the bottom.[\[7\]](#)
- Slowly open the container to avoid creating airborne dust.
- Use appropriate tools (e.g., anti-static spatulas) to handle the solid.
- Clean all equipment and the balance with a suitable solvent after weighing.

Spill and Exposure Procedures

Scenario	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[6]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[6]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[5]
Small Spill	Evacuate the immediate area. Wear appropriate PPE. Cover the spill with an inert absorbent material. Carefully scoop the material into a sealed container for hazardous waste disposal. Clean the spill area with a suitable solvent.[8]
Large Spill	Evacuate the laboratory and alert others. Contact your institution's EHS department immediately.

Disposal Plan

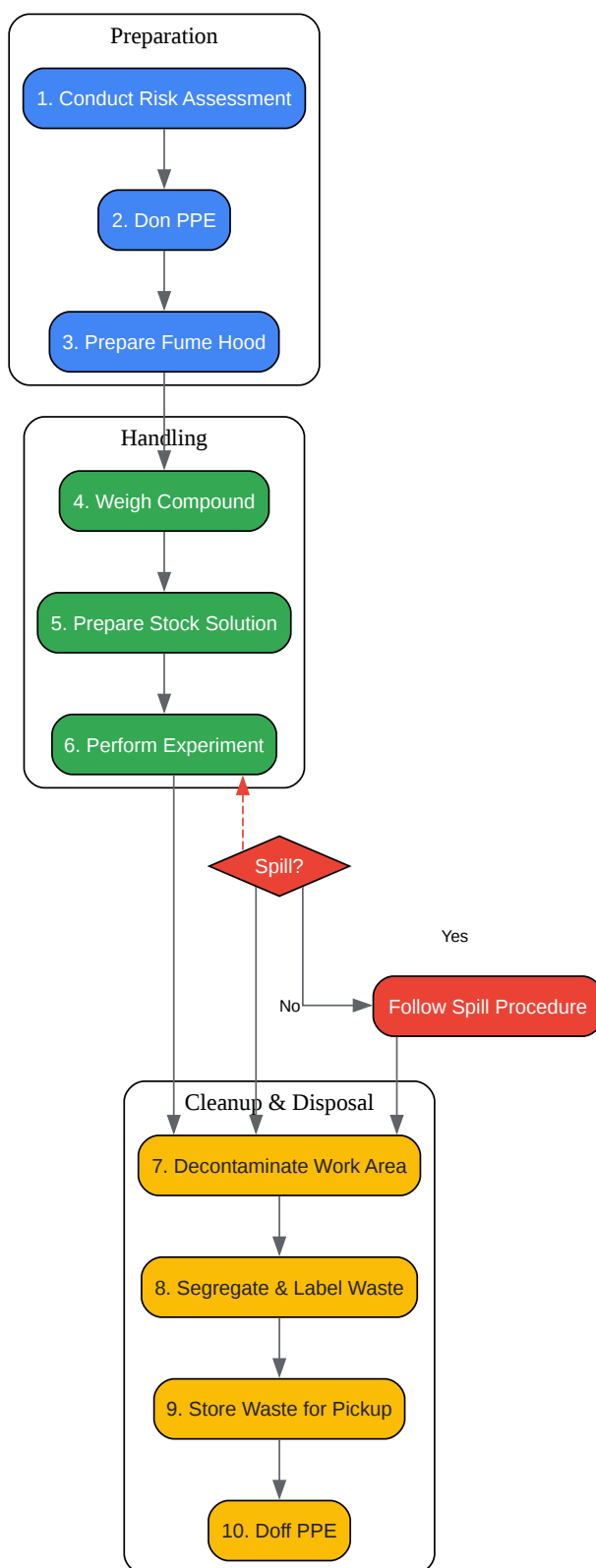
All waste containing **MBL-IN-3** must be treated as hazardous chemical waste. Do not dispose of this material down the drain.[8]

Waste Type	Disposal Procedure
Solid Waste	Includes unused compound, contaminated gloves, pipette tips, and paper towels. Collect in a dedicated, clearly labeled, and sealed hazardous waste container.[8]
Liquid Waste	Includes stock solutions and experimental media containing MBL-IN-3. Collect in a sealed, properly labeled, and chemically compatible hazardous waste container.
Sharps	Contaminated needles, syringes, or glass Pasteur pipettes. Dispose of in a designated sharps container for hazardous chemical waste.

All waste must be disposed of through your institution's hazardous waste management program, following all local, state, and federal regulations.[9]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **MBL-IN-3**.



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Safe handling workflow for **MBL-IN-3**.

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